

An In-depth Technical Guide on 4-Bromo-1-isopropyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-Bromo-1-isopropyl-1H-pyrazole

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular structure and properties of **4-Bromo-1-isopropyl-1H-pyrazole**, a heterocyclic organic compound of interest in medicinal chemistry and materials science.

Molecular Properties

The fundamental molecular characteristics of **4-Bromo-1-isopropyl-1H-pyrazole** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Reference
Molecular Formula	C ₆ H ₉ BrN ₂	[1][2]
Molecular Weight	189.05 g/mol	[1][2]
CAS Number	313735-62-5	[2]

Molecular Structure

The structural formula of **4-Bromo-1-isopropyl-1H-pyrazole** consists of a pyrazole ring, which is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. A bromine

atom is substituted at the 4-position of the pyrazole ring, and an isopropyl group is attached to one of the nitrogen atoms (N1).

Caption: Molecular structure of **4-Bromo-1-isopropyl-1H-pyrazole**.

Experimental Protocols

While this guide does not detail specific experimental protocols, the characterization of **4-Bromo-1-isopropyl-1H-pyrazole** would typically involve the following standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be used to confirm the chemical structure by identifying the chemical shifts and coupling constants of the hydrogen and carbon atoms in the molecule.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry would be employed to determine the precise molecular weight and isotopic distribution, confirming the elemental composition.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would help identify the characteristic vibrational frequencies of the functional groups present in the molecule, such as the C-H, C=C, C-N, and C-Br bonds.
- **X-ray Crystallography:** For a definitive determination of the three-dimensional solid-state structure, single-crystal X-ray diffraction would be the method of choice.

Researchers and drug development professionals should refer to established chemical literature and databases for detailed synthetic and analytical procedures. No experimental data was generated in the production of this document.

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References

- 1. 4-Bromo-5-isopropyl-1H-pyrazole | C₆H₉BrN₂ | CID 21724012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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